Application Notes: Utilizing L-Alanine-$^{13}C_3$ in NMR Spectroscopy for Protein Analysis

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Compound of Interest

Compound Name:	*L-Alanine-13C3*
CAS No.:	*100108-77-8*
Cat. No.:	*B104464*

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Introduction

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for determining the three-dimensional structure and dynamics of proteins at atomic resolution in solution.[1] Isotopic labeling, the process of incorporating stable isotopes like ^{13}C, ^{15}N, and ^{2}H into a protein, is often a prerequisite for NMR studies of molecules larger than 10 kDa.[1][2] Uniform or selective labeling helps to resolve spectral overlap and enhance sensitivity, enabling the analysis of complex biomacromolecules.[2][3]

L-Alanine, with its simple methyl side chain, is a highly abundant amino acid distributed throughout protein sequences.[3][4][5] Using L-Alanine fully labeled with carbon-13 (L-Alanine-$^{13}C_3$) provides a unique tool for protein analysis. The ^{13}C labels on the alpha-carbon (Cα), beta-carbon (Cβ), and carbonyl carbon (C') serve as sensitive probes for investigating protein structure, dynamics, and interactions.

Key Applications

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- Spectral Simplification and Assignment: Incorporating L-Alanine-$^{13}C_3$ into a protein while other amino acids remain unlabeled simplifies complex NMR spectra. This allows for the unambiguous assignment of alanine resonances, which is a critical first step in any detailed NMR study.[6][7]

- Probing Protein Structure: The ^{13}C chemical shift of an alanine residue is highly sensitive to its local chemical environment, including the protein's secondary structure (α-helix, β-sheet).[6][8] By analyzing the chemical shifts of the Cα, Cβ, and carbonyl carbons, researchers can gain insights into the protein's conformation.[8]

- Investigating Protein Dynamics: The methyl group of alanine is an excellent probe for studying the dynamics of both the protein backbone and side chains.[2][9] NMR relaxation experiments on ^{13}C-labeled alanine residues can provide information on molecular motions over a wide range of timescales, from picoseconds to seconds.

- Methyl-TROSY Spectroscopy for Large Proteins: While specific L-alanine-3-^{13}C,2-^{2}H labeling is optimal for methyl-TROSY (Transverse Relaxation-Optimized Spectroscopy) experiments, the principles are closely related.[4][5][10] Methyl-TROSY significantly enhances spectral quality for high-molecular-weight proteins (>100 kDa), allowing the study of large complexes.[4][5] The high abundance and frequent presence of alanine in protein interfaces make it a valuable probe for mapping protein-protein and protein-ligand interactions.[4]

- In-Cell NMR Studies: Selective labeling with ^{13}C-amino acids is a powerful strategy for in-cell NMR, enabling the observation of protein structure and function within a native cellular environment.[11] The distinct signals from L-Alanine-$^{13}C_3$ allow for the study of a target protein inside living cells with reduced background from other cellular components.[11]

Comparative Analysis of Alanine Labeling Strategies

The choice of isotopic labeling strategy depends on the specific research question and the size of the protein being studied.

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Labeling Strategy	Precursor	Key Advantages	Common Applications
Uniform ^{13}C, ^{15}N Labeling	[U-^{13}C] glucose, $^{15}NH_4Cl$	Provides NMR-visible signals for all atoms, enabling full structure determination.[12]	De novo structure determination of small to medium-sized proteins (<30 kDa).[1][12]
Selective L-Alanine-$^{13}C_3$ Labeling	L-Alanine-$^{13}C_3$	Simplifies spectra, facilitates assignment, probes specific sites.[6]	Probing alanine-specific structure/dynamics, studying interaction sites.[4]
Methyl-specific Labeling (Ala)	L-alanine-3-^{13}C,2-^{2}H	Reduces relaxation for sharp signals, ideal for large proteins.[4][5][13]	Methyl-TROSY studies of large protein complexes (>100 kDa).[5][14]
Reverse Labeling	[U-^{13}C] glucose + unlabeled L-Alanine	Renders only alanine signals NMR-invisible, useful for assigning other residues.[3]	Aiding assignment in crowded spectral regions.[3]

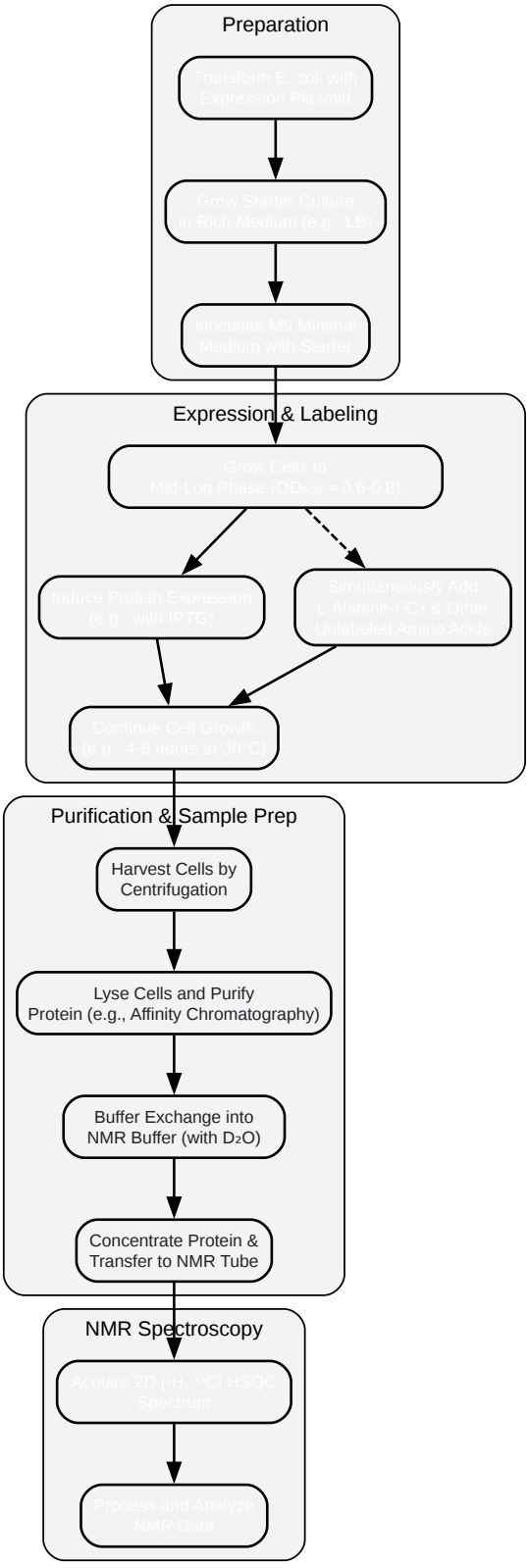
Experimental Protocols

Protocol 1: Selective Protein Labeling with L-Alanine-$^{13}C_3$ in E. coli

This protocol describes the expression of a target protein in minimal medium supplemented with L-Alanine-$^{13}C_3$ to achieve selective labeling.

Workflow for Selective Labeling and NMR Analysis

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Caption: Workflow from E. coli transformation to NMR data analysis.

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Materials:

- E. coli expression strain (e.g., BL21(DE3)) transformed with the plasmid for the target protein.
- M9 minimal medium components.
- Glucose (unlabeled).
- $^{15}NH_4Cl$ (if ^{15}N labeling is also desired for backbone correlation).
- L-Alanine-$^{13}C_3$ (e.g., 99% enrichment).[15]
- Amino acid mixture lacking alanine.
- Inducer (e.g., IPTG).
- NMR buffer (e.g., 20 mM Phosphate, 50 mM NaCl, pH 6.5, 10% D_2O).

Methodology:

- Starter Culture: Inoculate 10 mL of rich medium (e.g., LB) with a single colony of the transformed E. coli strain. Grow overnight at 37°C with shaking.
- Main Culture: Inoculate 1 L of M9 minimal medium (containing unlabeled glucose and $^{15}NH_4Cl$ if desired) with the overnight starter culture. Grow at 37°C with shaking until the optical density at 600 nm (OD_{600}) reaches 0.6–0.8.[11]
- Induction and Labeling: Induce protein expression by adding IPTG to a final concentration of 0.5-1 mM. Simultaneously, add L-Alanine-$^{13}C_3$ (typically 100-200 mg/L) and the mixture of other 19 unlabeled amino acids (to suppress scrambling of the label).[9]
- Expression: Reduce the temperature to 25-30°C and continue to grow the cells for 4-16 hours to allow for protein expression and labeling.[11]
- Cell Harvesting: Harvest the cells by centrifugation (e.g., 6,000 x g for 15 minutes at 4°C). Discard the supernatant.[11]

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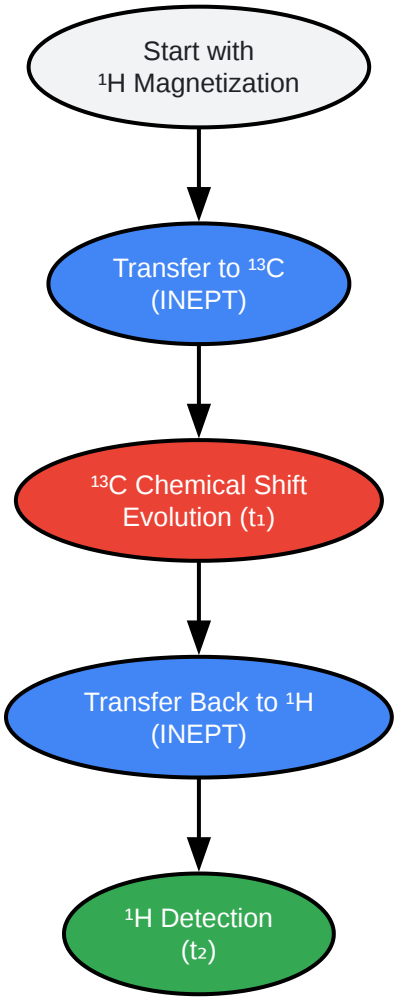
- Protein Purification: Resuspend the cell pellet in a suitable lysis buffer and purify the target protein using an established protocol (e.g., affinity chromatography followed by size-exclusion chromatography).
- Sample Preparation for NMR: Exchange the purified protein into a suitable NMR buffer. Concentrate the protein to the desired concentration (typically 0.5-1.0 mM). Transfer the sample to a high-quality NMR tube.[6]

Protocol 2: Acquiring a 2D [^{1}H, ^{13}C] HSQC Spectrum

This protocol outlines the basic steps for acquiring a Heteronuclear Single Quantum Coherence (HSQC) spectrum, which correlates the chemical shifts of directly bonded ^{1}H and ^{13}C nuclei. This is a primary experiment for viewing the signals from the labeled alanine residues.

Conceptual Pathway of an HSQC Experiment

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Caption: Simplified data acquisition pathway for an HSQC experiment.

Methodology:

- Instrument Setup: Place the NMR tube in a high-field NMR spectrometer equipped with a cryoprobe for optimal sensitivity. Tune and match the probe for ^{1}H and ^{13}C frequencies.[6]
- Parameter Optimization: Set the sample temperature (e.g., 298 K). Calibrate the 90° pulse widths for both ^{1}H and ^{13}C.
- Data Acquisition: Use a standard HSQC pulse sequence (e.g., hsqcetf3gpsi in Bruker systems).

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- Set the spectral widths for both ^{1}H and ^{13}C dimensions to cover the expected chemical shift ranges. For alanine methyl protons, the ^{1}H range is narrow (~1.5 ppm), while the ^{13}C range for Cβ is ~17-20 ppm.[11]
- Set the number of points in the direct (^{1}H) and indirect (^{13}C) dimensions.
- Set the number of scans per increment, depending on the sample concentration.
- Set the inter-scan delay (typically 1-1.5 seconds).

- Data Processing: After acquisition, process the data using software like TopSpin, NMRPipe, or MestReNova. This involves Fourier transformation, phase correction, and baseline correction.
- Data Analysis: Analyze the resulting 2D spectrum. Each peak corresponds to a specific ^{1}H-^{13}C pair from an alanine residue in the protein. The chemical shifts provide information on the local environment of each alanine.[11]

Quantitative Data Summary

The ^{13}C chemical shifts of alanine are sensitive to environmental factors like pH and secondary structure. The data below, adapted from studies on alanine-containing peptides, illustrates the typical chemical shift ranges.[6][7]

Table 1: pH-Dependent ^{13}C Chemical Shifts (δ in ppm) for Alanyl-L-Alanine

Carbon Atom	Cationic (pH < 2)	Zwitterionic (pH ~7)	Anionic (pH > 10)
N-terminal Ala (Cβ)	16.5	17.2	17.3
C-terminal Ala (Cβ)	19.8	20.9	20.2
N-terminal Ala (C')	173.2	176.0	175.7
C-terminal Ala (C')	177.2	177.2	181.1

Data adapted from Mitra et al., Int J Pept Protein Res, 1983.[7]

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Table 2: Typical NMR Acquisition Parameters for a 2D [^{1}H, ^{13}C] HSQC

Parameter	Typical Value	Purpose
Spectrometer Frequency	600-900 MHz (^{1}H)	Higher field provides better resolution and sensitivity.
Temperature	298 K (25 °C)	Should be set to ensure protein stability.
^{1}H Spectral Width	12-16 ppm	Covers all proton chemical shifts.
^{13}C Spectral Width	40-50 ppm (methyl region)	Covers the expected ^{13}C chemical shifts of Ala Cβ.
Acquisition Time (t_2)	~100 ms	Determines resolution in the direct dimension.
Number of Increments (t_1)	256-512	Determines resolution in the indirect dimension.
Number of Scans	8-64	Averaging to improve signal-to-noise ratio.
Recycle Delay	1.5 s	Time for magnetization to recover between scans.[16]

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